

2-Chloro-N-(2,6-dibromophenyl)acetamide structure-activity relationship studies

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Compound of Interest

Compound Name: 2-Chloro-N-(2,6-dibromophenyl)acetamide
CAS No.: 857624-07-8
Cat. No.: B1429389

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As a Senior Application Scientist in covalent drug discovery, selecting the optimal electrophilic warhead is the most critical decision in transitioning from a fragment hit to a viable lead compound. Among the vast library of cysteine-reactive electrophiles, **2-Chloro-N-(2,6-dibromophenyl)acetamide** (CAS: 96686-52-1) has emerged as a privileged scaffold.

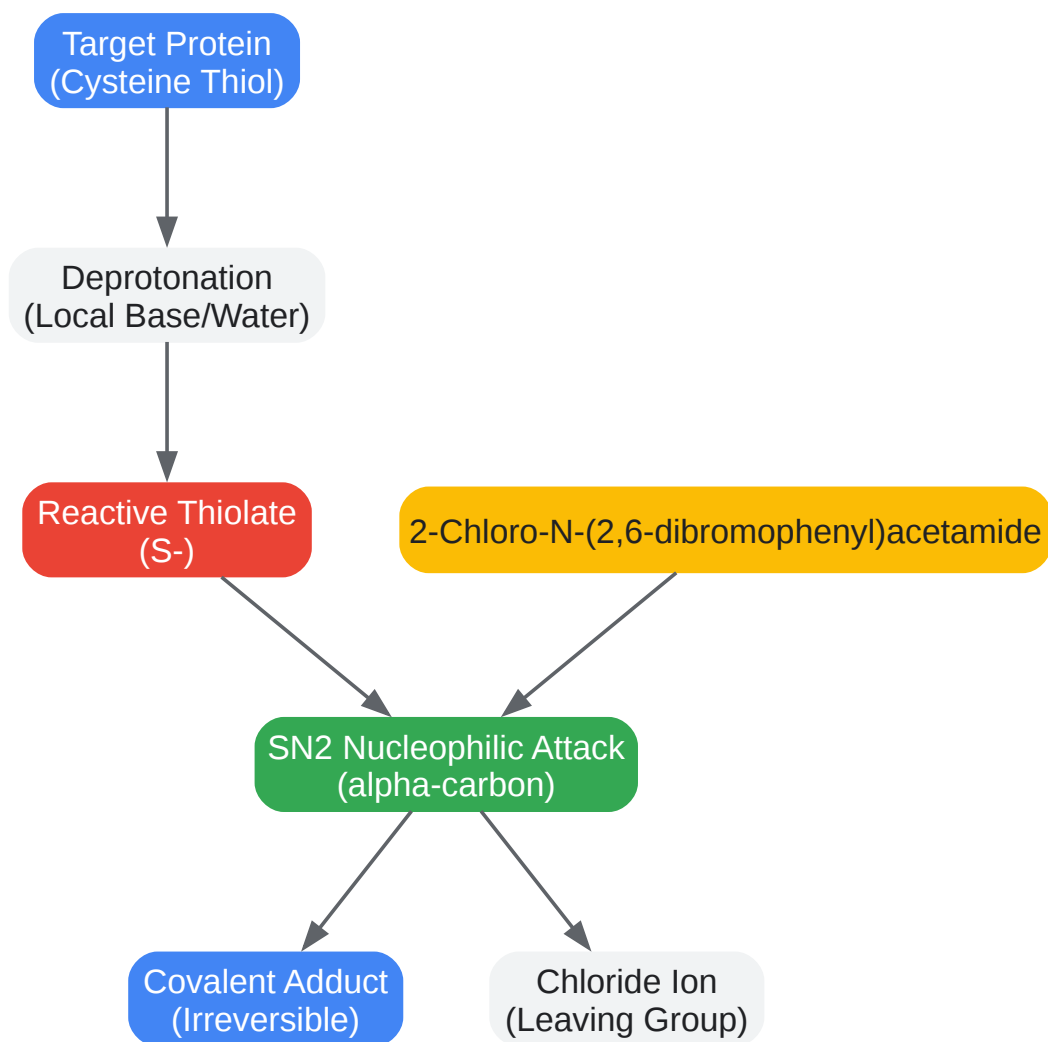
This guide provides an in-depth structure-activity relationship (SAR) analysis, objectively comparing the performance of the 2,6-dibromo-chloroacetamide scaffold against alternative covalent warheads. By examining intrinsic reactivity, target ligandability, and structural geometry, we establish a rational framework for utilizing this compound in Fragment-Based Drug Discovery (FBDD).

Mechanistic Causality: The 2,6-Dibromophenyl Scaffold

The efficacy of a targeted covalent inhibitor (TCI) relies on the "Goldilocks principle" of reactivity: the warhead must be sufficiently electrophilic to engage the target cysteine but stable enough to avoid indiscriminate proteomic labeling [1](#).

2-Chloro-N-(2,6-dibromophenyl)acetamide achieves this balance through two distinct mechanistic features:

- **Electronic Tuning:** The electron-withdrawing nature of the two bromine atoms decreases the electron density on the amide nitrogen. This inductive effect increases the partial positive charge on the α -carbon, gently accelerating the SN2 nucleophilic attack by a deprotonated thiolate compared to aliphatic chloroacetamides.
- **Steric Locking:** The bulky ortho-bromine substituents force the aromatic ring into an orthogonal conformation relative to the amide plane. This locked 3D geometry prevents resonance overlap but provides a distinct, rigid vector that is highly favorable for engaging deep, hydrophobic pockets—such as the palmitate-binding pocket of TEAD transcription factors [2](#).



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Caption: Mechanism of covalent modification by **2-Chloro-N-(2,6-dibromophenyl)acetamide** via SN2 attack.

Comparative SAR: Chloroacetamides vs. Alternative Warheads

To objectively evaluate **2-Chloro-N-(2,6-dibromophenyl)acetamide**, we must compare it against standard FBDD warheads: unsubstituted chloroacetamides, acrylamides, and vinyl sulfones. Acrylamides typically exhibit lower intrinsic reactivity and require precise spatial alignment for Michael addition, resulting in fewer liganded cysteines per fragment [3](#). Conversely, vinyl sulfones are often too reactive, leading to promiscuous off-target labeling.

The quantitative data summarized below illustrates how the 2,6-dibromo substitution optimizes both reactivity and specificity.

Table 1: Physicochemical and Reactivity Profiling of Covalent Fragments

Compound Scaffold	Warhead Type	Intrinsic Reactivity (GSH t1/2)*	Target Labeling Efficiency (TEAD4 Cys367)	Proteomic Off-Targets (Ligandability)
2-Chloro-N-(2,6-dibromophenyl)acetamide	α - Chloroacetamide	115 min	>85% (High affinity via hydrophobic pocket)	Moderate (Selective)
2-Chloro-N-phenylacetamide	α - Chloroacetamide	45 min	40% (Lacks steric anchoring)	High (Promiscuous)
N-(2,6-dibromophenyl)acrylamide	Acrylamide	>400 min	<15% (Requires strict trajectory)	Low
Phenyl Vinyl Sulfone Analog	Vinyl Sulfone	<10 min	>95% (Non-specific)	Very High (Toxic)

*Glutathione (GSH) half-life is a standard metric for intrinsic electrophilicity. Optimal FBDD fragments typically fall in the 60–180 minute range.

Experimental Methodologies (Self-Validating Protocols)

To generate reliable SAR data, experimental workflows must be designed with internal controls that prove causality. The following protocols detail the methods used to evaluate the reactivity and target engagement of chloroacetamide fragments [4](#).

Protocol 1: Intrinsic Reactivity Profiling (GSH Assay)

Purpose: To quantify the baseline electrophilicity of the warhead independent of protein binding pockets.

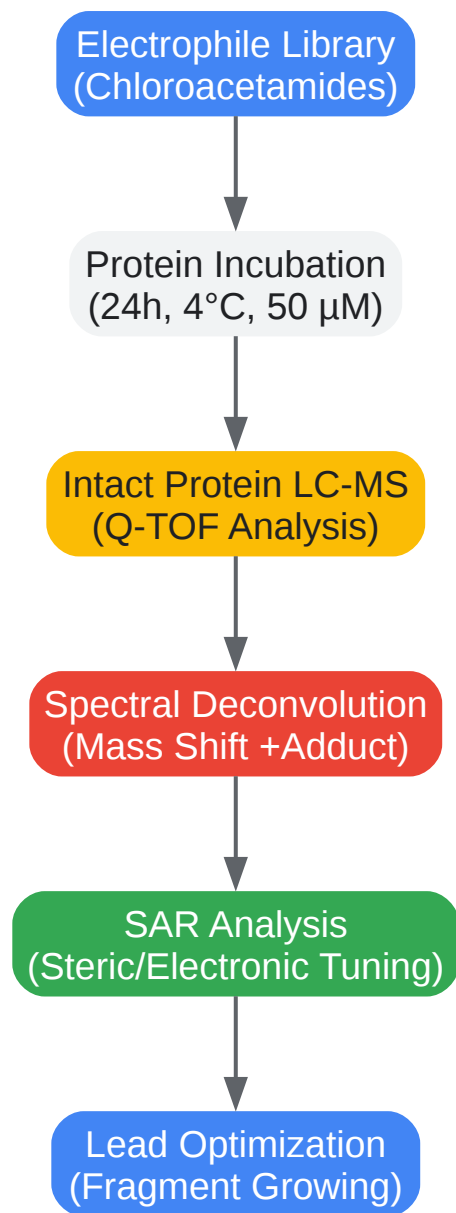
- Preparation: Prepare a 10 mM stock of **2-Chloro-N-(2,6-dibromophenyl)acetamide** in LC-MS grade DMSO.
- Reaction Initiation: Dilute the compound to a final concentration of 50 μM in 100 mM Potassium Phosphate buffer (pH 7.4) containing 5 mM reduced glutathione (GSH) and 10 μM internal standard (e.g., labetalol).
- Incubation & Sampling: Incubate the mixture at 37°C. Extract 50 μL aliquots at $t=0,15,30,60,120$, and 240 minutes.
- Quenching: Immediately quench each aliquot by adding 50 μL of cold acetonitrile containing 1% formic acid to protonate the thiolate and halt the reaction.
- LC-MS/MS Analysis: Quantify the depletion of the parent compound using Multiple Reaction Monitoring (MRM). Calculate the pseudo-first-order half-life ($t_{1/2}$).
- Causality & Self-Validation: To prove that compound depletion is caused by covalent reaction with GSH (and not precipitation or plate-binding), a parallel control is run using N-(2,6-dibromophenyl)acetamide (lacking the α -chloride). The control must show 0% depletion over 240 minutes, validating the assay's integrity.

Protocol 2: Intact Protein LC-MS Target Engagement

Purpose: To confirm 1:1 stoichiometric covalent labeling of the target protein.

- Protein Preparation: Dilute recombinant wild-type target protein (e.g., TEAD4) to 2 μM in 50 mM HEPES, 150 mM NaCl (pH 7.5).

- Compound Dosing: Add **2-Chloro-N-(2,6-dibromophenyl)acetamide** to a final concentration of 50 μM (1% DMSO final).
- Incubation: Incubate at 4°C for 24 hours to allow for equilibrium binding and subsequent covalent bond formation.
- Analysis: Inject 2 μg of the protein onto an Agilent Q-TOF LC-MS equipped with a C4 intact protein column. Deconvolute the raw multiply-charged spectra using Maximum Entropy algorithms to determine the intact mass.
- Causality & Self-Validation: The mass spectrum must show a distinct shift corresponding exactly to the mass of the fragment minus one chloride ion ($+M_{\text{fragment}} - 35.45 \text{ Da}$). To validate that the reaction is specific to the active-site cysteine, a parallel incubation is performed with a Cys-to-Ser mutant of the target protein. The complete absence of a mass shift in the mutant confirms absolute site-specificity and rules out non-specific labeling of surface lysines.



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Caption: High-throughput intact protein LC-MS workflow for covalent fragment screening and SAR.

Conclusion

2-Chloro-N-(2,6-dibromophenyl)acetamide outperforms standard unsubstituted chloroacetamides and acrylamides when targeting deep, hydrophobic cysteine pockets. Its unique SAR profile—driven by the steric locking and electronic tuning of the 2,6-dibromo moiety—provides an ideal starting point for fragment-to-lead optimization. By utilizing self-validating LC-MS methodologies, researchers can confidently map its reactivity and leverage this scaffold to drug previously "undruggable" targets.

References

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